

Personal protective equipment for handling OD36 hydrochloride

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Compound of Interest

Compound Name: OD36 hydrochloride

Cat. No.: B10814303

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Essential Safety and Handling Guide for OD36 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **OD36 hydrochloride**, a potent receptor-interacting protein kinase 2 (RIPK2) inhibitor. Adherence to these procedures is essential to ensure personnel safety and maintain a safe laboratory environment.

OD36 hydrochloride is a potent compound requiring careful handling to prevent exposure.^[1]^[2] The primary hazards include being harmful if swallowed and very toxic to aquatic life with long-lasting effects. Therefore, stringent protocols for personal protective equipment (PPE), operational procedures, and waste disposal are mandatory.

I. Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical lines of defense against exposure to **OD36 hydrochloride**. The following table summarizes the recommended PPE for various handling scenarios.

Operation	Required PPE	Key Specifications & Best Practices
Handling Solid Compound (Weighing, Aliquoting)	- Primary Eye Protection: Chemical splash goggles meeting ANSI Z87.1 standards.	- A face shield worn over safety glasses is required for any procedure with a high risk of splashing or aerosol generation.
- Gloves: Double-gloving with nitrile or neoprene gloves.	- Inner glove should be tucked under the lab coat cuff, and the outer glove should extend over the cuff. Change outer gloves immediately upon contamination and every 30-60 minutes during extended procedures.	
- Body Protection: A disposable, solid-front gown with tight-fitting cuffs.	- Gown should be resistant to chemical permeation.	
- Respiratory Protection: A NIOSH-approved respirator is required.	- For low-dust procedures in a certified chemical fume hood, a half-mask respirator with P100 (or N95 for oil-free environments) particulate filters may be sufficient. For open handling or potential for aerosolization, a Powered Air-Purifying Respirator (PAPR) is recommended.[3]	
Handling Solubilized Compound (e.g., in DMSO)	- Primary Eye Protection: Safety glasses with side shields.	- Chemical splash goggles are recommended if there is a significant splash hazard.
- Gloves: Single pair of nitrile or neoprene gloves.	- Change gloves immediately if contaminated.	

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| - Body Protection: Standard laboratory coat. | - Ensure the lab coat is fully buttoned. |
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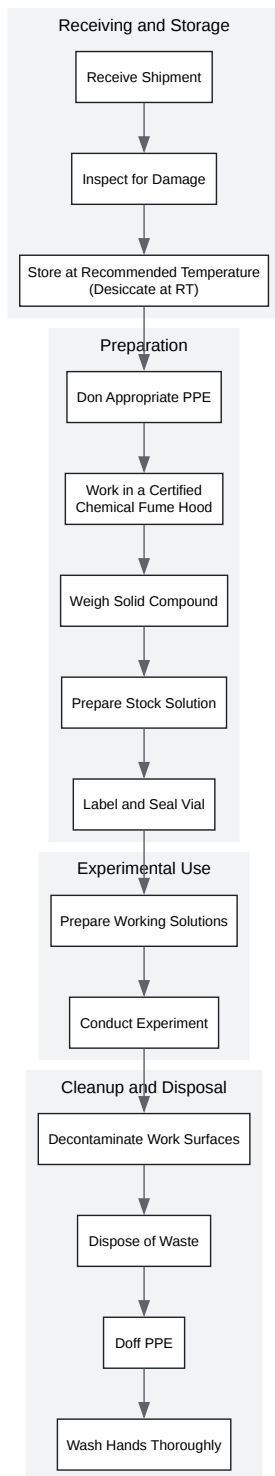
Important Considerations for PPE:

- **Glove Selection:** While specific breakthrough time data for **OD36 hydrochloride** is not available, nitrile and neoprene gloves are generally recommended for handling a wide range of chemicals. Always inspect gloves for any signs of degradation or puncture before use.
- **Respiratory Protection:** The choice of respirator depends on a site-specific risk assessment. All personnel required to wear respirators must be properly fit-tested and trained in their use, maintenance, and limitations.
- **PPE Disposal:** All disposable PPE used when handling **OD36 hydrochloride** should be considered contaminated and disposed of as hazardous waste.

II. Operational Plan: A Step-by-Step Guide

Safe handling of **OD36 hydrochloride** requires adherence to a strict operational workflow. The following diagram illustrates the key decision points and procedures from receiving the compound to its final use in an experiment.

Operational Workflow for Handling OD36 Hydrochloride



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*Operational Workflow for **OD36 Hydrochloride***

III. Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a stock solution of **OD36 hydrochloride**, a common procedure in a research setting.

Materials:

- **OD36 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettors and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- Preparation:
 - Ensure all work is performed in a certified chemical fume hood.
 - Don all required PPE for handling solid compounds as detailed in the PPE table.
 - Decontaminate the work surface before and after use.
- Weighing:
 - Tare a clean, empty microcentrifuge tube or vial on the analytical balance.
 - Carefully add the desired amount of **OD36 hydrochloride** powder to the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.67 mg of the compound (Molecular Weight: 367.23 g/mol).^[1]

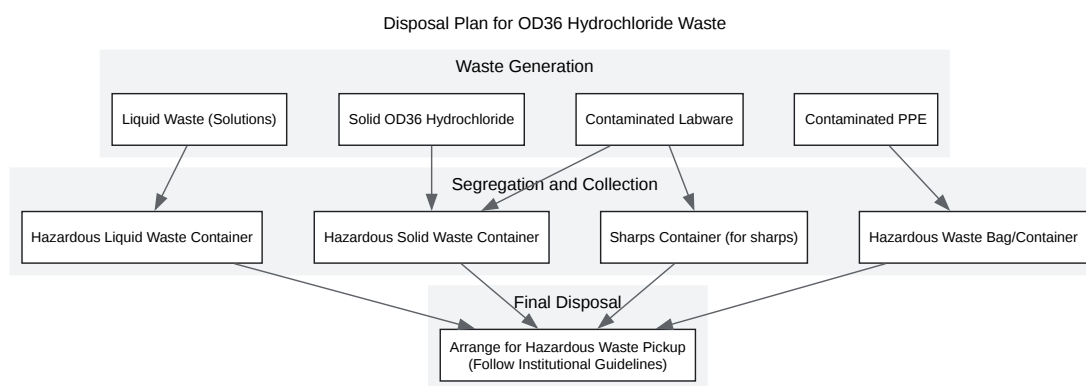
- Record the exact weight.
- Solubilization:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the **OD36 hydrochloride** powder. **OD36 hydrochloride** is soluble to 100 mM in DMSO.^[1]
 - For 3.67 mg of the compound, add 1 mL of DMSO to achieve a 10 mM solution.
 - Cap the tube or vial securely.
- Mixing:
 - Vortex the solution until the **OD36 hydrochloride** is completely dissolved. Gentle warming may be required for some compounds, but it is best to start at room temperature.
- Storage:
 - Label the tube or vial clearly with the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

IV. Disposal Plan

Proper disposal of **OD36 hydrochloride** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Container	Disposal Procedure
Solid OD36 Hydrochloride	Labeled hazardous chemical waste container.	Collect in a clearly labeled, sealed container.
Contaminated Labware (e.g., pipette tips, tubes)	Labeled hazardous chemical waste container (sharps container for sharp items).	Place all contaminated disposable labware into a designated hazardous waste container.
Liquid Waste (e.g., unused stock solutions)	Labeled hazardous chemical waste container for liquid waste.	Collect in a compatible, sealed container. Do not pour down the drain.
Contaminated PPE (gloves, gown)	Labeled hazardous chemical waste bag or container.	Place all used disposable PPE into a designated hazardous waste container immediately after use.

The following diagram outlines the logical flow for the disposal of waste generated from working with **OD36 hydrochloride**.



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Disposal Plan for **OD36 Hydrochloride** Waste

By implementing these safety and handling procedures, researchers can minimize the risks associated with **OD36 hydrochloride** and ensure a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) for the most comprehensive information.

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